

Advanced Chemical Profiling and Bioconjugation Workflows for Mal-PEG2-oxyamine TFA

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Compound of Interest

Compound Name: Mal-PEG2-oxyamine (TFA)

Cat. No.: B12364754

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Executive Summary

Mal-PEG2-oxyamine TFA is a premium heterobifunctional crosslinker engineered for precision bioconjugation. It is widely utilized in the development of targeted therapeutics, including the synthesis of[1]. Featuring a hydrophilic polyethylene glycol (PEG2) spacer, this linker provides highly orthogonal reactivity: a maleimide group for rapid, site-specific conjugation to sulfhydryls, and an oxyamine (aminooxy) group for stable oxime ligation with aldehydes or ketones[2]. This technical guide details the mechanistic chemistry, the rationale behind its specific salt formulation, and a self-validating protocol for its application in dual-target ligation.

Physicochemical Profiling

The structural integrity, solubility, and reactivity of the linker are dictated by its PEG2 core and the presence of the trifluoroacetic acid (TFA) counterion.

Property	Value
Chemical Name	1H-Pyrrole-2,5-dione, 1-[2-[2-[2-(aminooxy)ethoxy]ethoxy]ethyl]- (TFA)
CAS Number (Free Base)	1146245-73-9[3]
Molecular Formula (TFA Salt)	C12H17F3N2O7
Molecular Weight (TFA Salt)	358.27 g/mol [4]
Molecular Weight (Free Base)	244.25 g/mol [5]
Spacer Type	PEG2 (Polyethylene glycol, 2 units)
Reactive Groups	Maleimide (Thiol-reactive), Oxyamine (Carbonyl-reactive)[6]
Counterion	Trifluoroacetate (TFA)

Mechanistic Chemistry & Causality

To successfully deploy Mal-PEG2-oxyamine TFA in complex biological matrices, researchers must understand the thermodynamic and kinetic drivers—the why—behind its reactivity profiles.

The Maleimide-Thiol Michael Addition

The maleimide moiety undergoes a highly efficient Michael addition with free thiols (sulfhydryls) to form a stable, irreversible thioether bond[6].

- **Causality of pH Control:** This reaction must be strictly buffered between pH 6.5 and 7.5. Below pH 6.5, the thiol is heavily protonated, drastically reducing its nucleophilicity. Above pH 8.0, two detrimental side reactions occur: (1) primary amines (e.g., lysine residues on proteins) become deprotonated and compete for the maleimide, destroying site-specificity, and (2) the maleimide ring undergoes rapid base-catalyzed hydrolysis to form an unreactive maleamic acid.

Oxyamine-Carbonyl Oxime Ligation

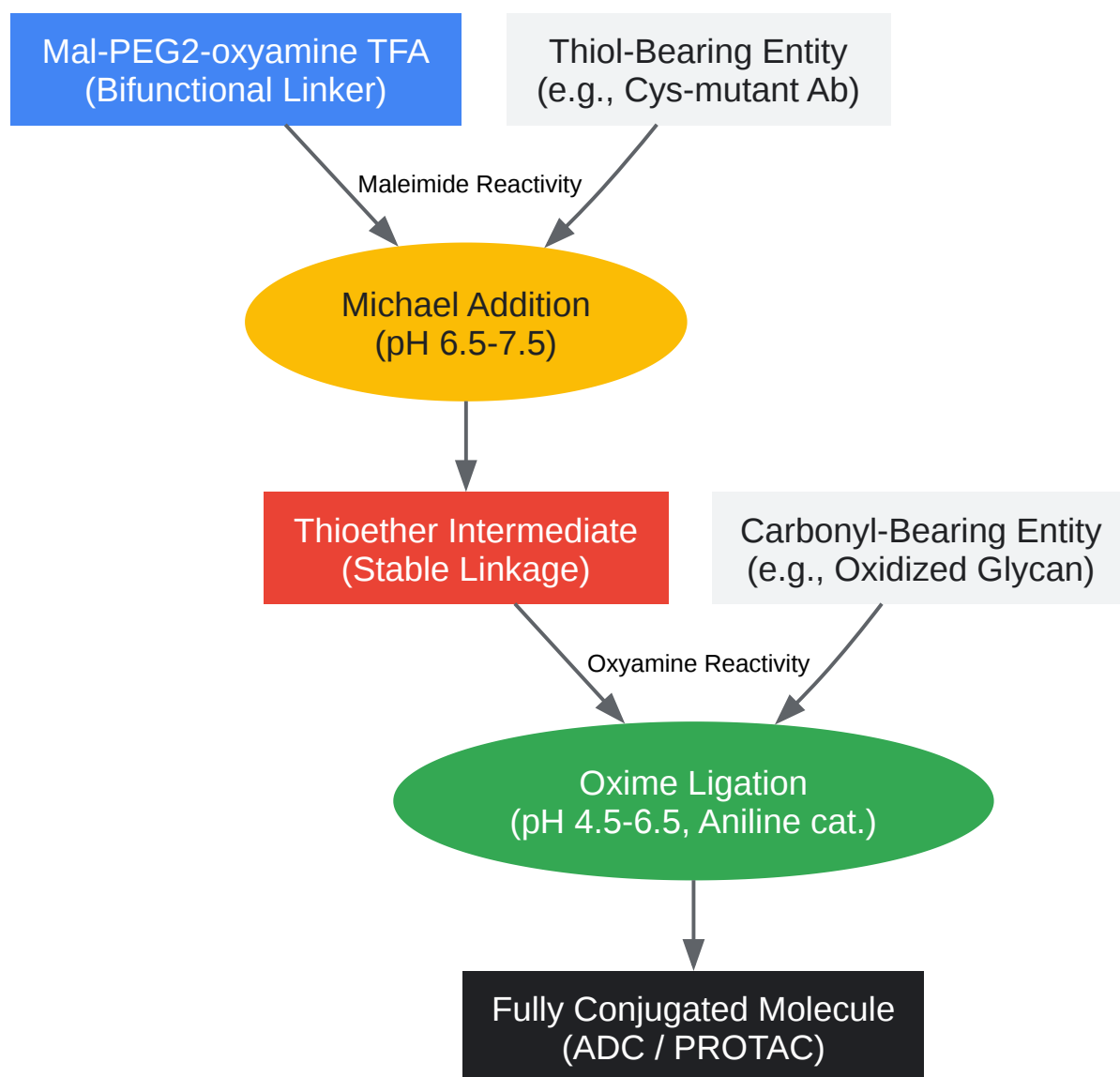
The oxyamine group ($-O-NH_2$) exhibits the "alpha-effect," making it significantly more nucleophilic than standard primary amines. It reacts with aldehydes and ketones to form an oxime bond, which is substantially more hydrolytically stable than a standard hydrazone.

- **Causality of Catalysis:** Oxime ligation is optimal at an acidic pH (4.5–6.5). The acid catalyzes the dehydration of the initial carbinolamine intermediate into the final oxime. To overcome the slow kinetics of this step at highly dilute biomolecular concentrations, aniline (10–100 mM) is frequently introduced. Aniline rapidly forms a Schiff base with the aldehyde, which is then swiftly displaced by the more nucleophilic oxyamine, accelerating the reaction rate by up to 400-fold.

The Critical Role of the TFA Salt

Why is this linker supplied as a TFA salt rather than a free base? The same alpha-effect that makes the oxyamine highly reactive also makes it prone to premature oxidation and self-condensation during storage. By formulating the compound as a , the oxyamine is protonated ($-O-NH_3^+ CF_3COO^-$)[7]. This completely suppresses its nucleophilicity until it is dissolved in a suitably buffered aqueous solution, ensuring a prolonged shelf-life and high batch-to-batch reproducibility.

Orthogonal Bioconjugation Workflow



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Orthogonal bioconjugation workflow utilizing Mal-PEG2-oxyamine TFA for dual-target ligation.

Validated Experimental Protocol: Dual-Functionalization

This protocol describes the sequential conjugation of a thiol-bearing protein (e.g., a reduced antibody) and an aldehyde-bearing payload. It is designed as a self-validating system to ensure quality control at every step.

Phase 1: Maleimide Conjugation (Thioether Formation)

- **Buffer Preparation:** Prepare Conjugation Buffer A (100 mM Sodium Phosphate, 150 mM NaCl, 5 mM EDTA, pH 7.2). Causality: EDTA chelates trace heavy metals that would otherwise catalyze the oxidation of free thiols into unreactive disulfides.
- **Linker Preparation:** Dissolve Mal-PEG2-oxamine TFA in anhydrous DMSO to a 10 mM stock. Note: Use immediately to prevent moisture-induced degradation of the maleimide.
- **Reaction:** Add the linker to the thiol-bearing protein at a 5–10 molar excess. Ensure the final DMSO concentration remains below 10% (v/v) to prevent protein denaturation.
- **Incubation:** Incubate at room temperature for 2 hours with gentle agitation.
- **Self-Validation (Ellman's Assay):** Quantify the remaining free thiols using DTNB (Ellman's reagent). A successful reaction will show a >95% reduction in absorbance at 412 nm compared to the pre-conjugation baseline.
- **Purification:** Remove excess unreacted linker using a desalting column (e.g., Sephadex G-25) or diafiltration, exchanging the protein into Buffer B.

Phase 2: Oxime Ligation

- **Buffer Preparation:** Prepare Conjugation Buffer B (100 mM Sodium Acetate, 150 mM NaCl, pH 5.5).
- **Catalyst Addition:** Add aniline to the reaction mixture to a final concentration of 50 mM.
- **Conjugation:** Introduce the aldehyde-bearing payload at a 5-molar excess relative to the oxamine-functionalized protein.
- **Incubation:** Incubate at room temperature for 4–12 hours. The acidic pH and aniline will drive the oxime formation.
- **Self-Validation (LC-MS):** Analyze the conjugate via Liquid Chromatography-Mass Spectrometry (LC-MS). The mass shift must correspond exactly to the addition of the payload minus the mass of one water molecule (18 Da), which is lost during oxime dehydration.

- Final Purification: Purify the final bispecific conjugate via Size Exclusion Chromatography (SEC) to remove the aniline catalyst and unreacted payload.

References

- AxisPharm - Mal-PEG2-oxyamine, CAS 1146245-73-9. Verified landing page detailing bifunctional linker properties and bioconjugation applications. URL: [[Link](#)]

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Sources

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